

J-104129: A Preclinical In-depth Technical Guide

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Compound of Interest

Compound Name: J-104129
Cat. No.: B10787851

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This technical guide provides a comprehensive overview of the preclinical data and findings for **J-104129**, a potent and selective muscarinic M3 receptor antagonist. The information is intended for researchers, scientists, and drug development professionals interested in the pharmacology of this compound.

Data Presentation

The following tables summarize the key quantitative preclinical data for **J-104129**.

Parameter	Species/System	Value
Binding Affinity (Ki)		
Muscarinic M3 Receptor	Human	4.2 nM
Muscarinic M2 Receptor	Human	490 nM
Muscarinic M1 Receptor	Human	19 nM
Selectivity		
M3 over M2	Human	~120-fold
Functional Antagonism (KB)		
Acetylcholine-induced contractions	Isolated Rat Trachea	3.3 nM
Acetylcholine-induced bradycardia	Rat Right Atria	170 nM
In Vivo Efficacy		
ED50 (Oral Administration)	Anesthetized Rats (ACh-induced bronchoconstriction)	0.58 mg/kg

Experimental Protocols

This section details the methodologies for the key experiments cited in the preclinical evaluation of **J-104129**.

Radioligand Binding Assay

This protocol outlines the determination of the binding affinity (Ki) of **J-104129** for human muscarinic M1, M2, and M3 receptors.

Materials:

- Membranes: CHO-K1 cell membranes expressing human recombinant M1, M2, or M3 muscarinic receptors.

- Radioligand: [^3H]-N-Methylscopolamine ([^3H]-NMS)
- Non-specific binding: Atropine (1 μM)
- Assay Buffer: 50 mM Tris-HCl, 10 mM MgCl_2 , 1 mM EDTA, pH 7.4
- Wash Buffer: Ice-cold 50 mM Tris-HCl, pH 7.4
- Test Compound: **J-104129** dissolved in a suitable vehicle (e.g., DMSO) and serially diluted.
- Scintillation Cocktail
- Glass fiber filters (e.g., Whatman GF/B)
- 96-well plates
- Liquid scintillation counter

Procedure:

- Membrane Preparation: Thaw the cell membranes on ice and resuspend in assay buffer to a final protein concentration of 20-40 $\mu\text{g/well}$.
- Assay Setup: In a 96-well plate, add the following in order:
 - 25 μL of assay buffer or unlabeled atropine for non-specific binding.
 - 25 μL of serially diluted **J-104129** or vehicle.
 - 50 μL of [^3H]-NMS at a concentration near its K_d .
 - 100 μL of the membrane suspension.
- Incubation: Incubate the plates at room temperature for 2 hours with gentle agitation to reach equilibrium.
- Filtration: Rapidly filter the contents of each well through glass fiber filters using a cell harvester. Wash the filters three times with ice-cold wash buffer to remove unbound radioligand.

- Counting: Place the filters in scintillation vials, add scintillation cocktail, and measure the radioactivity using a liquid scintillation counter.
- Data Analysis: Calculate the specific binding by subtracting the non-specific binding from the total binding. Determine the IC50 value for **J-104129** by fitting the competition binding data to a sigmoidal dose-response curve. Calculate the Ki value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and Kd is its dissociation constant.

Isolated Rat Trachea Functional Assay

This ex vivo protocol assesses the functional antagonist activity of **J-104129** on acetylcholine-induced smooth muscle contraction.

Materials:

- Animals: Male Wistar rats (200-250 g)
- Dissection Tools: Scissors, forceps
- Organ Bath System: With isometric force transducers and data acquisition system.
- Krebs-Henseleit Solution: (in mM) NaCl 118, KCl 4.7, CaCl₂ 2.5, KH₂PO₄ 1.2, MgSO₄ 1.2, NaHCO₃ 25, and glucose 11.1; gassed with 95% O₂ and 5% CO₂.
- Agonist: Acetylcholine (ACh)
- Test Compound: **J-104129**
- Suture Thread

Procedure:

- Tissue Preparation: Euthanize the rat by an approved method and excise the trachea. Clean the trachea of adhering connective tissue and cut it into rings of 2-3 mm in width.
- Mounting: Suspend the tracheal rings between two stainless steel hooks in organ baths containing Krebs-Henseleit solution maintained at 37°C and continuously gassed. Apply an

initial tension of 1 g and allow the tissue to equilibrate for at least 60 minutes, washing with fresh Krebs-Henseleit solution every 15 minutes.

- **Contraction:** After equilibration, induce a submaximal contraction with a single concentration of ACh (e.g., 1 μ M).
- **Antagonist Incubation:** Once a stable contraction is achieved, add cumulative concentrations of **J-104129** to the organ bath to generate a concentration-response curve for the inhibition of the ACh-induced tone.
- **Data Analysis:** Measure the relaxation induced by **J-104129** as a percentage of the initial ACh-induced contraction. Calculate the IC50 value for **J-104129**. To determine the antagonist dissociation constant (KB), perform a Schild analysis by generating cumulative concentration-response curves to ACh in the absence and presence of increasing concentrations of **J-104129**.

In Vivo Acetylcholine-Induced Bronchoconstriction in Anesthetized Rats

This in vivo protocol evaluates the efficacy of orally administered **J-104129** in antagonizing bronchoconstriction induced by acetylcholine.

Materials:

- **Animals:** Male Sprague-Dawley rats (250-300 g)
- **Anesthetic:** Urethane or a similar long-acting anesthetic.
- **Tracheal Cannula and Ventilator**
- **Pressure Transducer and Data Acquisition System:** To measure pulmonary inflation pressure or a similar index of bronchoconstriction.
- **Agonist:** Acetylcholine (ACh) administered intravenously.
- **Test Compound:** **J-104129** formulated for oral gavage.
- **Oral Gavage Needle**

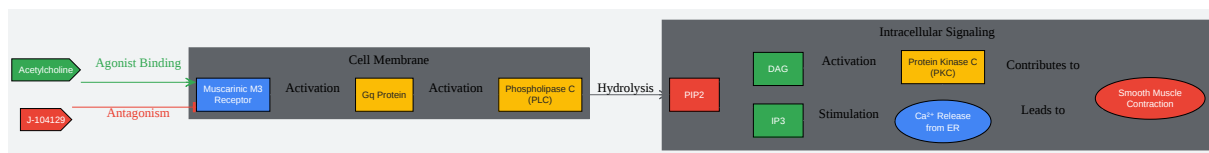
- Saline

Procedure:

- **Animal Preparation:** Anesthetize the rats and cannulate the trachea. Ventilate the animals artificially with a constant volume of air. Cannulate the jugular vein for intravenous administration of ACh and the carotid artery or another suitable vessel for blood pressure monitoring if required.
- **Drug Administration:** Administer **J-104129** or vehicle orally via gavage at the desired dose (e.g., 0.58 mg/kg for ED50 determination) at a specified time before the ACh challenge (e.g., 1 hour).
- **Bronchoconstriction Induction:** Administer a bolus intravenous injection of ACh to induce a consistent and submaximal increase in pulmonary inflation pressure.
- **Measurement:** Record the peak increase in pulmonary inflation pressure following the ACh challenge.
- **Data Analysis:** Express the bronchoconstrictor response as the percentage increase in pulmonary inflation pressure from the baseline. Compare the responses in the **J-104129**-treated group to the vehicle-treated group. Calculate the percentage inhibition of the ACh-induced bronchoconstriction by **J-104129**. Determine the ED50 value by testing a range of doses.

Mandatory Visualization

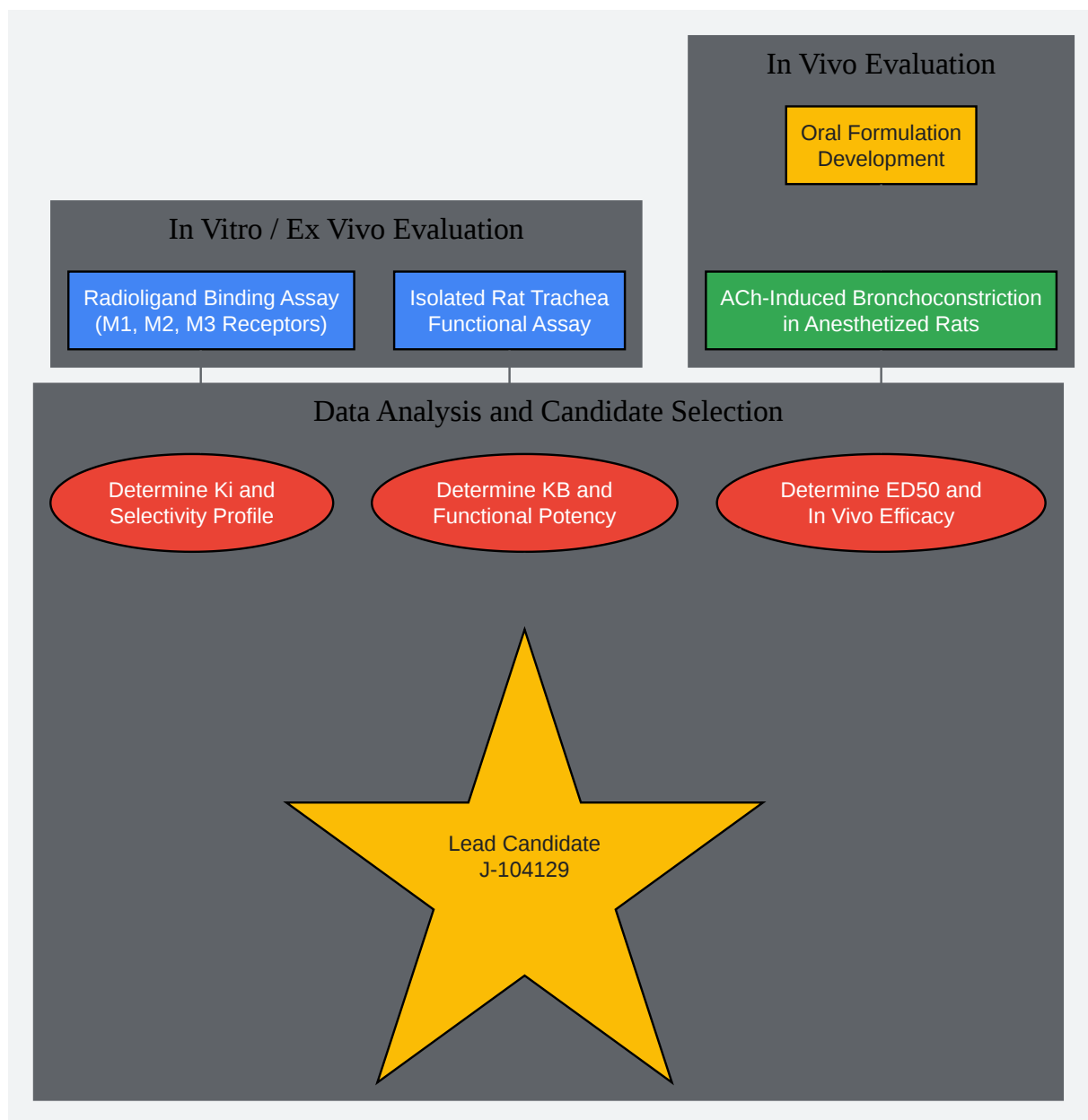
Muscarinic M3 Receptor Signaling Pathway



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Caption: M3 receptor signaling cascade and the antagonistic action of **J-104129**.

Preclinical Experimental Workflow for J-104129



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Caption: Preclinical evaluation workflow for the characterization of **J-104129**.

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